

An In-depth Technical Guide to 2-Benzimidazolethiol-d4: Chemical Properties and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Benzimidazolethiol-d4**

Cat. No.: **B562739**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, characterization, and potential applications of **2-Benzimidazolethiol-d4**. This deuterated analog of 2-mercaptopbenzimidazole is a valuable tool in various research and development settings, particularly in pharmacokinetic studies and as an internal standard for analytical applications.

Core Chemical Properties

2-Benzimidazolethiol-d4, also known as 2-Mercaptobenzimidazole-d4, is a stable, isotopically labeled form of 2-mercaptopbenzimidazole where four hydrogen atoms on the benzene ring are replaced with deuterium. This substitution results in a higher molecular weight compared to the unlabeled compound, a key feature for its use in mass spectrometry-based assays.

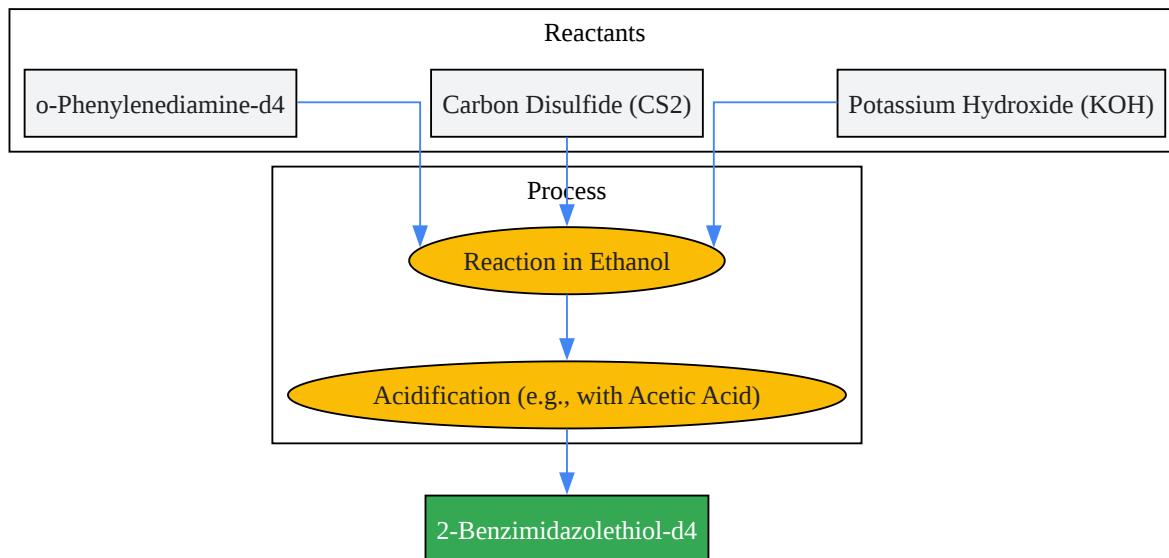
Property	Value	Source(s)
Molecular Formula	C ₇ H ₂ D ₄ N ₂ S	[1]
Molecular Weight	154.23 g/mol	[1]
Exact Mass	154.0503 u	[1]
CAS Number	931581-17-8	[2]
Synonyms	2-Mercaptobenzimidazole-4,5,6,7-d4, Benzimidazole-2-thiol-d4, o-Phenylenethiourea-d4	[2]
Appearance	White to off-white solid	
Melting Point	>300 °C	
Isotopic Enrichment	≥98 atom % D	[2]

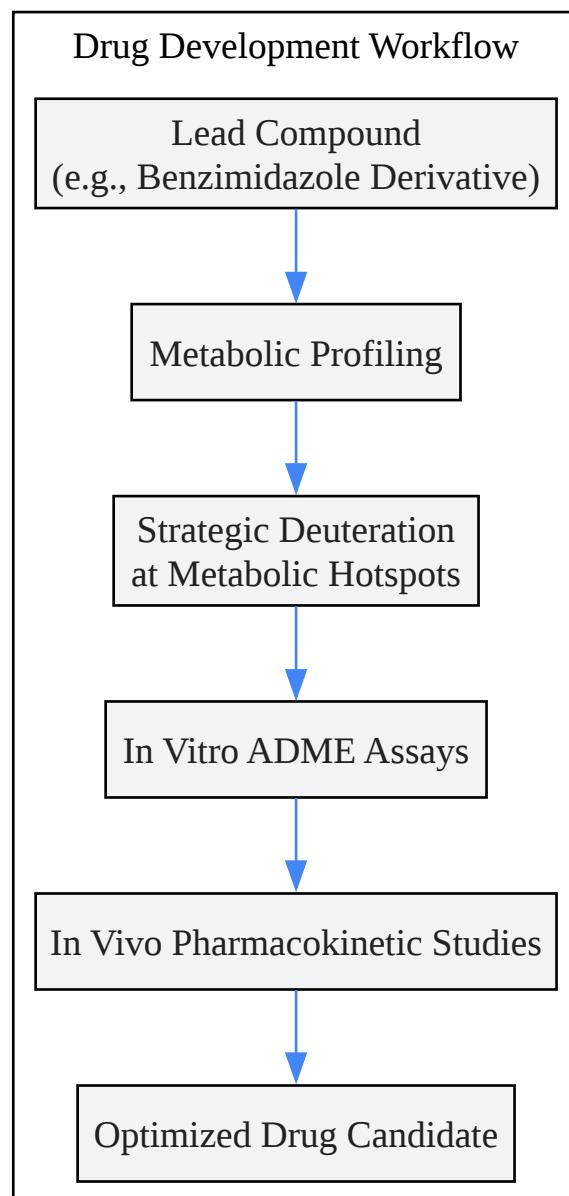
Synthesis and Characterization

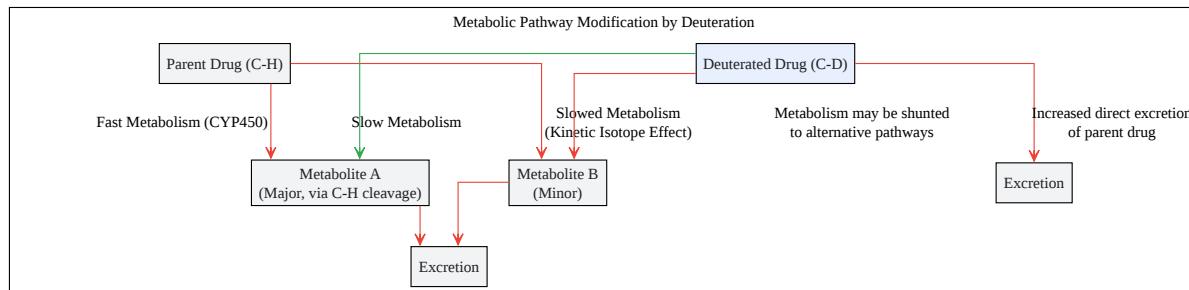
The synthesis of **2-Benzimidazolethiol-d4** typically involves the reaction of deuterated o-phenylenediamine with a source of a thiocarbonyl group. While specific protocols for the deuterated version are not readily published, established methods for the synthesis of 2-mercaptobenzimidazole can be adapted.[3][4][5][6]

General Synthetic Approach

A common and adaptable method involves the reaction of o-phenylenediamine-d4 with carbon disulfide in the presence of a base, such as potassium hydroxide, in an alcoholic solvent.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Mercaptobenzimidazole-4,5,6,7-d4 | LGC Standards [lgcstandards.com]
- 2. cdn isotopes.com [cdnisotopes.com]
- 3. Novel and Improved Method for the Synthesis of 2-Mercaptobenzimidazole Derivatives – Oriental Journal of Chemistry [orientjchem.org]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. iasj.rdd.edu.iq [iasj.rdd.edu.iq]
- 6. derpharmacemica.com [derpharmacemica.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Benzimidazolethiol-d4: Chemical Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b562739#2-benzimidazolethiol-d4-chemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com